

Phthaloyl-L-valine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Pht-val-OH*

CAS No.: 6306-54-3

Cat. No.: B554704

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CAS Number: 6306-54-3 Molecular Formula: $C_{13}H_{13}NO_4$ Molecular Weight: 247.25 g/mol [1][2]

This in-depth technical guide provides a comprehensive overview of Phthaloyl-L-valine, a key derivative of the amino acid L-valine, for researchers, scientists, and drug development professionals. This document details its chemical and physical properties, synthesis protocols, and its significant role in synthetic and medicinal chemistry.

Chemical and Physical Properties

Phthaloyl-L-valine is a white solid powder that serves as a crucial chiral building block and intermediate in various chemical syntheses.[3][4] The phthaloyl group acts as a protecting group for the amine functionality of L-valine, enabling specific chemical transformations.

Table 1: Physical and Chemical Properties of Phthaloyl-L-valine

Property	Value	Reference
CAS Number	6306-54-3	[1][2]
Molecular Formula	C ₁₃ H ₁₃ NO ₄	[1][2]
Molecular Weight	247.25 g/mol	[1][2]
Appearance	White solid powder	[3][4]
Density	1.353 g/cm ³	

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of Phthaloyl-L-valine.

Mass Spectrometry

Electron ionization mass spectrometry of Phthaloyl-L-valine reveals a molecular ion peak (M⁺) and characteristic fragmentation patterns. The primary fragmentation involves the loss of the carboxyl group.

Table 2: Mass Spectrometry Data for Phthaloyl-L-valine

m/z	Ion	Relative Intensity (%)
247	[M] ⁺	42
202	[M - COOH] ⁺	100
160	43	
148	62	
130	37	

Data interpreted from fragmentation patterns of phthaloylamino acids.

Synthesis of Phthaloyl-L-valine

The synthesis of Phthaloyl-L-valine typically involves the reaction of L-valine with a phthaloylating agent. Two common methods are described below.

Synthesis from Phthalic Anhydride

This method involves the direct reaction of L-valine with phthalic anhydride, usually at an elevated temperature.

Experimental Protocol:

- Combine L-valine (1 equivalent) and phthalic anhydride (1 equivalent) in a suitable high-boiling solvent (e.g., pyridine or dimethylformamide).
- Heat the mixture to reflux for a specified period (typically 2-4 hours), monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Pour the mixture into ice-cold water to precipitate the product.
- Collect the solid precipitate by filtration, wash with cold water, and dry under vacuum.
- Recrystallize the crude product from a suitable solvent system (e.g., ethanol/water) to obtain pure Phthaloyl-L-valine.

Synthesis using N-Carboethoxyphthalimide

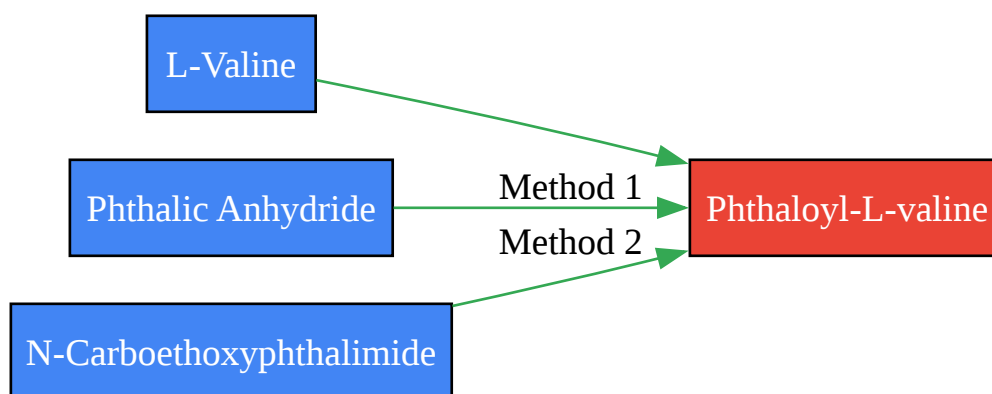
This method offers a milder reaction condition, which helps in preserving the stereochemical integrity of the chiral center.^[1]

Experimental Protocol:

- Dissolve L-valine (1 equivalent) in an aqueous solution of sodium carbonate.
- Add a solution of N-carboethoxyphthalimide (1 equivalent) in a suitable organic solvent (e.g., acetone or THF) to the L-valine solution.

- Stir the biphasic mixture vigorously at room temperature for several hours until the reaction is complete (monitored by TLC).
- Separate the aqueous layer and wash it with an organic solvent (e.g., diethyl ether) to remove any unreacted N-carboethoxyphthalimide.
- Acidify the aqueous layer with a dilute acid (e.g., HCl) to a pH of approximately 2-3 to precipitate the product.
- Collect the precipitate by filtration, wash with cold water, and dry under vacuum to yield Phthaloyl-L-valine.[1]

Logical Relationship of Synthesis:



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Caption: Synthesis pathways to Phthaloyl-L-valine.

Applications in Research and Development

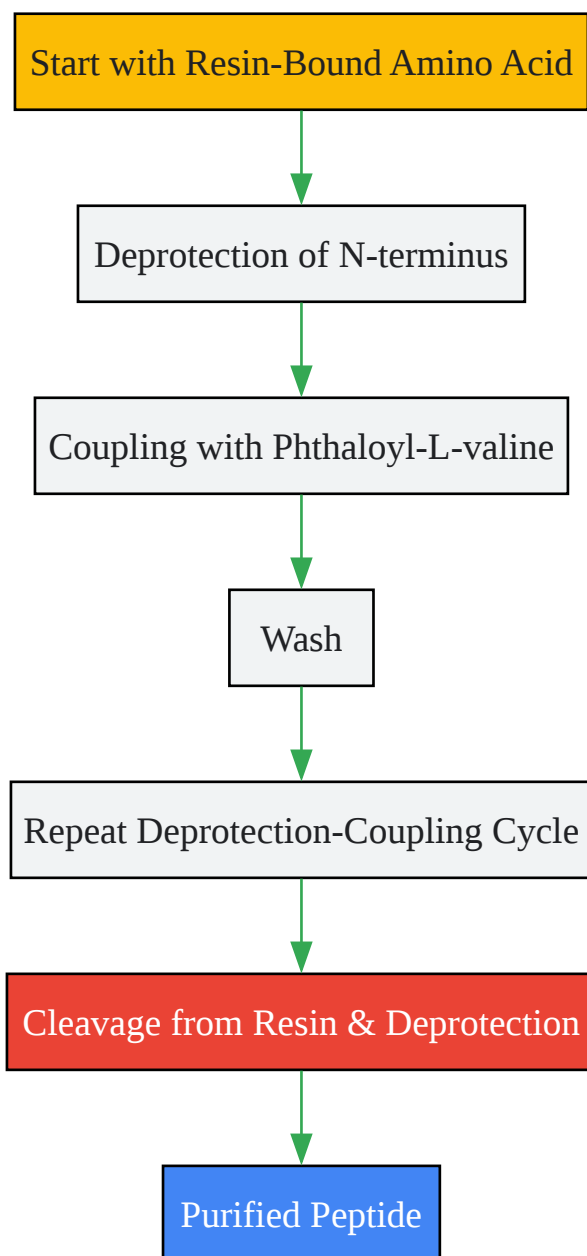
Phthaloyl-L-valine is a valuable compound in several areas of chemical and pharmaceutical research.

Peptide Synthesis

The primary application of Phthaloyl-L-valine is as a protected amino acid in peptide synthesis. The phthaloyl group serves as a robust N-terminal protecting group, preventing the amine group from participating in unwanted side reactions during peptide bond formation. This

protection is stable under various coupling conditions and can be removed under specific conditions, typically using hydrazine.

Experimental Workflow for Peptide Synthesis:



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Caption: General workflow for solid-phase peptide synthesis.

Chiral Auxiliary

The inherent chirality of the L-valine backbone makes Phthaloyl-L-valine a useful chiral auxiliary in asymmetric synthesis.[5] It can be used to induce stereoselectivity in various chemical reactions, leading to the formation of a desired enantiomer of a target molecule. After the reaction, the chiral auxiliary can be cleaved and potentially recovered.

Intermediate in Drug Development

Phthaloyl-DL-Valine, the racemic mixture, is utilized as an intermediate in the synthesis of various pharmaceuticals.[3] It can enhance the efficacy and stability of peptide-based drugs.[3] It is also explored for its role in developing prodrugs to improve the pharmacokinetic profiles of active pharmaceutical ingredients.[3]

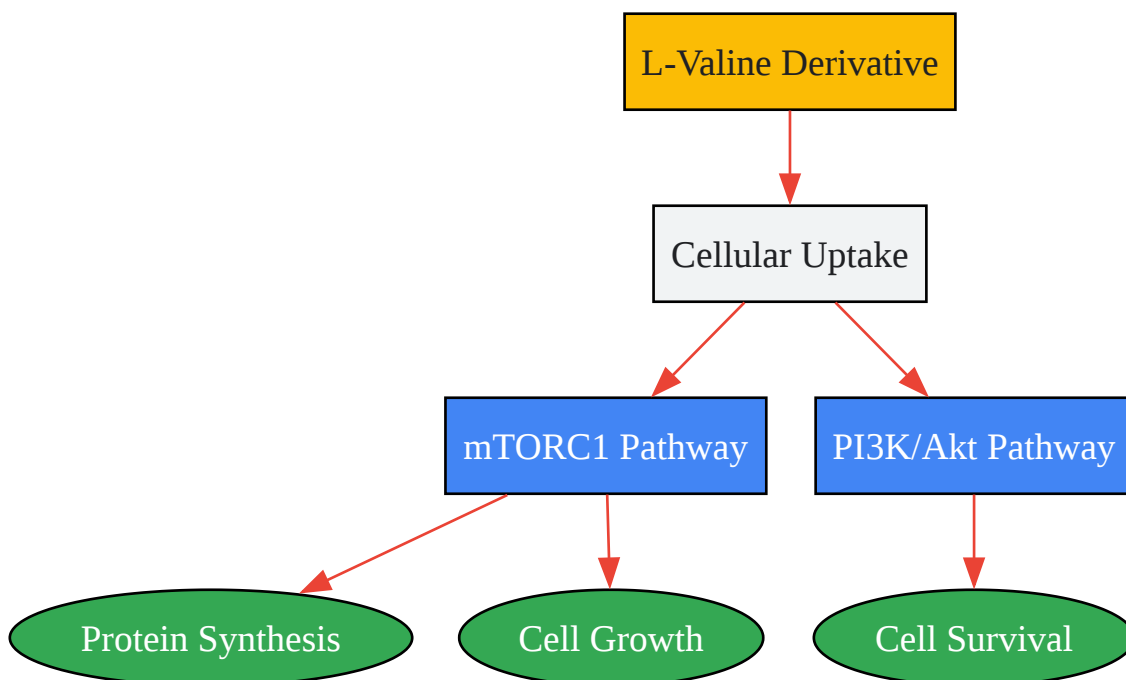
Biological Activity

While specific biological assay data for Phthaloyl-L-valine is limited in the public domain, N-protected amino acid derivatives, in general, are investigated for a range of biological activities. For instance, some phthalimide derivatives have been evaluated for their antiproliferative effects.[6] The biological activity of compounds containing the L-valine moiety is an active area of research, with studies exploring their roles in various signaling pathways.

Potential Signaling Pathways Influenced by Valine Derivatives:

L-valine and its derivatives can potentially influence cellular signaling pathways that regulate metabolism and growth, such as the mTOR and PI3K/Akt signaling pathways. However, specific studies on the direct effect of Phthaloyl-L-valine on these pathways are not readily available.

Signaling Pathway Diagram (Hypothetical based on L-Valine):



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Caption: Potential cellular signaling pathways influenced by L-valine derivatives.

Safety and Handling

For research use only. Not intended for diagnostic or therapeutic use.[2] Users should consult the Safety Data Sheet (SDS) for detailed information on handling, storage, and disposal. Standard laboratory safety precautions should be followed, including the use of personal protective equipment.

Conclusion

Phthaloyl-L-valine (CAS 6306-54-3) is a versatile and valuable compound for researchers in organic synthesis, medicinal chemistry, and drug development. Its primary utility as an N-protected amino acid in peptide synthesis and as a chiral auxiliary highlights its importance in the construction of complex, stereochemically defined molecules. While further research is needed to fully elucidate its specific biological activities, its role as a key synthetic intermediate is well-established. This guide provides a foundational understanding of its properties and applications to aid in future research and development endeavors.

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